

AMG-8718 solubility and preparation for assays

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Compound of Interest

Compound Name: AMG-8718

Cat. No.: B15617658

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Application Notes and Protocols: AMG-8718

For Researchers, Scientists, and Drug Development Professionals

Introduction

AMG-8718 is a potent and selective inhibitor of Beta-secretase 1 (BACE1), a key enzyme in the amyloidogenic pathway implicated in Alzheimer's disease. BACE1 initiates the cleavage of Amyloid Precursor Protein (APP), leading to the production of amyloid-beta (A β) peptides. Inhibition of BACE1 is a promising therapeutic strategy to reduce A β levels. These application notes provide detailed protocols for the solubilization of **AMG-8718** and its application in a representative cell-free BACE1 inhibition assay.

Physicochemical and Biological Properties

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₂₅ H ₁₉ FN ₄ O ₃ | [1] |
| Molecular Weight | 442.44 g/mol | [1] |
| Biological Target | Beta-secretase 1 (BACE1) | [1] |
| IC ₅₀ | 4.4 nM (in HEK293 cells, measuring A β 40 levels) | [1] |

Solubility and Preparation for Assays

The solubility of **AMG-8718** in aqueous buffers is limited. Therefore, it is recommended to first prepare a high-concentration stock solution in an organic solvent, such as dimethyl sulfoxide (DMSO), which can then be diluted into the appropriate aqueous assay buffer.

Storage and Stability:

- Lyophilized Powder: Store at -20°C, desiccated. Stable for up to 36 months.[\[1\]](#)
- In Solution (DMSO): Store at -20°C. It is recommended to use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze-thaw cycles.[\[1\]](#)

Recommended Protocol for Stock Solution Preparation:

- Solvent Selection: Use anhydrous, high-purity DMSO.
- Stock Concentration: Prepare a 10 mM stock solution of **AMG-8718** in DMSO.
 - Calculation: For 1 mg of **AMG-8718** (MW = 442.44 g/mol), dissolve in 226.0 µL of DMSO.
 - $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Dissolution: Bring the lyophilized **AMG-8718** and DMSO to room temperature. Add the calculated volume of DMSO to the vial of **AMG-8718**. Vortex briefly until the compound is fully dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes. Store the aliquots at -20°C.

Experimental Protocols

Cell-Free BACE1 Inhibition Assay (Fluorescence Resonance Energy Transfer - FRET)

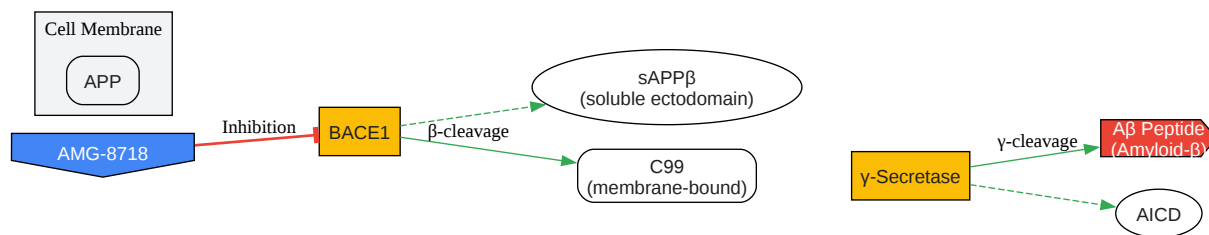
This protocol describes a common method for measuring BACE1 activity and the inhibitory potential of compounds like **AMG-8718** using a FRET-based assay. The assay relies on a specific peptide substrate containing a fluorophore and a quencher. Cleavage of the substrate by BACE1 separates the fluorophore from the quencher, resulting in an increase in fluorescence.

Materials:

- Recombinant human BACE1 enzyme
- BACE1 FRET substrate (e.g., based on the Swedish mutation of APP)
- Assay Buffer (e.g., 50 mM Sodium Acetate, pH 4.5)
- **AMG-8718** DMSO stock solution
- DMSO (for control and dilutions)
- Black, flat-bottom 96- or 384-well microplates
- Fluorescence microplate reader

Experimental Workflow:





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References

- 1. adooq.com [adooq.com]
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